

Personal protective equipment for handling Cafenstrole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cafenstrole

Cat. No.: B044566

[Get Quote](#)

Essential Safety and Handling Guide for Cafenstrole

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized compounds like **Cafenstrole**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure and compliant research environment.

Chemical Identifier:

- Name: **Cafenstrole**
- CAS Number: 125306-83-4
- Class: Triazole Herbicide

Hazard Communication

Cafenstrole is classified with the following GHS hazard statements, indicating significant health risks:

- H361: Suspected of damaging fertility or the unborn child[1].
- H373: May cause damage to organs through prolonged or repeated exposure[1].

- H315: Causes skin irritation[2].
- H317: May cause an allergic skin reaction[2].
- H319: Causes serious eye irritation[2].

Due to these potential hazards, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Cafenstrole**, based on general guidelines for triazole herbicides.

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a full-face shield.[3][4][5]	Protects against splashes and airborne particles that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or PVC).[3][6]	Prevents skin contact with the chemical, which can cause irritation and allergic reactions.
Skin and Body	Lab coat, chemical-resistant suit (e.g., Tyvek), long pants, and closed-toe shoes.[4][7]	Minimizes skin exposure to prevent irritation and absorption of the chemical.
Respiratory	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if dust or aerosols are generated.[3][4]	Prevents inhalation of potentially harmful dust or vapors.

Important Note: Always consult the specific Safety Data Sheet (SDS) for the **Cafenstrole** product you are using for the most accurate and detailed PPE requirements.

Handling and Storage Procedures

Proper handling and storage are critical to minimize exposure risks.

Procedure	Guideline
Handling	<ul style="list-style-type: none">* Work in a well-ventilated area, preferably within a chemical fume hood.* Avoid generating dust or aerosols.* Wash hands thoroughly after handling.* Do not eat, drink, or smoke in areas where Cafenstrole is handled or stored.
Storage	<ul style="list-style-type: none">* Store in a cool, dry, well-ventilated area.^[3]* Keep in the original, tightly sealed container.^[8]* Store away from incompatible materials.

Emergency Procedures

In the event of an emergency, a swift and informed response is crucial. The "Three C's" of spill management should be followed: Control, Contain, and Clean up.^[9]^[10]

Emergency Scenario	Immediate Action
Spill	<p>1. Control: Stop the source of the spill if it is safe to do so.[9][10] 2. Contain: Use absorbent materials like sand, vermiculite, or kitty litter to dike the spill and prevent it from spreading.[9] [11] Do not use water to wash down the spill, as this will enlarge the contaminated area. 3. Clean up: Carefully sweep or scoop up the absorbed material and place it in a labeled, sealable container for hazardous waste disposal.[9] Decontaminate the area with a detergent and water solution.</p>
Fire	<ul style="list-style-type: none">* Evacuate the area immediately.* Use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher.[12]* Do not use a solid water stream, as it may scatter and spread the fire.[12]* Wear self-contained breathing apparatus (SCBA) and full protective gear.
First Aid: Skin Contact	<ul style="list-style-type: none">* Immediately remove contaminated clothing.* Wash the affected area with plenty of soap and water.[12]* If irritation persists, seek medical attention.
First Aid: Eye Contact	<ul style="list-style-type: none">* Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[2][8]* Seek immediate medical attention.
First Aid: Inhalation	<ul style="list-style-type: none">* Move the person to fresh air.[8]* If not breathing, give artificial respiration.* Seek medical attention.
First Aid: Ingestion	<ul style="list-style-type: none">* Do NOT induce vomiting.* Rinse mouth with water.* Seek immediate medical attention.

Disposal Plan

Cafenstrole and its containers must be disposed of as hazardous waste.

Waste Type	Disposal Procedure
Unused Cafenstrole	* Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company to arrange for pickup and disposal. Incineration is a common disposal method for triazole herbicides. [13]
Empty Containers	* Triple-rinse the container with an appropriate solvent. [14] * The rinsate should be collected and disposed of as hazardous waste. * Puncture the container to prevent reuse. [15] * Dispose of the container through a licensed hazardous waste disposal service.
Contaminated Materials	* All materials used for spill cleanup (e.g., absorbents, PPE) must be collected in a sealed container and disposed of as hazardous waste.

Disclaimer: This information is a summary based on available data for **Cafenstrole** and general guidelines for triazole herbicides. A specific Safety Data Sheet (SDS) for **Cafenstrole** was not found. Always refer to the product-specific SDS and your institution's safety protocols before handling this chemical.

Caption: Workflow for selecting appropriate PPE when handling **Cafenstrole**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cafenstrole | C16H22N4O3S | CID 195429 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. hpc-standards.com [hpc-standards.com]

- 3. What are the safety precautions when using Triazole? - Blog [zbwhr.com]
- 4. solutionsstores.com [solutionsstores.com]
- 5. CCOHS: Landscaping - Pesticides - Personal Protective Equipment [ccohs.ca]
- 6. Pesticide use and personal protective equipment [health.vic.gov.au]
- 7. A few less obvious guidelines for handling plant protection products - SA Grain [sagrainmag.co.za]
- 8. accustandard.com [accustandard.com]
- 9. weld.gov [weld.gov]
- 10. Virginia Tech Pesticide Programs - Pesticide Spill Emergencies [sites.google.com]
- 11. Pesticide Spills | Pesticide Safety Education Program [pested.osu.edu]
- 12. images.thdstatic.com [images.thdstatic.com]
- 13. Document Display (PUR) | NSCEP | US EPA [nepis.epa.gov]
- 14. Safe Disposal of Herbicides and Pesticides - NEDT [nedt.org]
- 15. earth911.com [earth911.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Cafenstrole]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b044566#personal-protective-equipment-for-handling-cafenstrole>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com